

Solubility Profile of 3-Ethyl-3-oxetanemethanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-3-oxetanemethanol

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This technical guide provides a comprehensive overview of the solubility characteristics of **3-Ethyl-3-oxetanemethanol**, a key intermediate in pharmaceutical and polymer synthesis. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information, detailed experimental protocols for its synthesis, and general methodologies for solubility determination.

Qualitative Solubility Data

3-Ethyl-3-oxetanemethanol is consistently reported to be miscible with water.^{[1][2][3]} It also exhibits moderate solubility in common polar organic solvents.^[1] A summary of its qualitative solubility is presented in the table below.

Solvent Classification	Solvent Examples	Qualitative Solubility	Reference
Polar Protic	Water	Miscible	^{[1][2][3]}
Ethanol	Moderately Soluble	^[1]	
Polar Aprotic	Acetone	Moderately Soluble	^[1]
Dimethylformamide	Moderately Soluble	^[1]	

Experimental Protocols

While specific experimental protocols for determining the solubility of **3-Ethyl-3-oxetanemethanol** were not found in the reviewed literature, a detailed method for its synthesis has been documented. Additionally, a general procedure for determining liquid-liquid miscibility is provided to guide researchers in their own assessments.

Synthesis of 3-Ethyl-3-oxetanemethanol

A common method for the synthesis of **3-Ethyl-3-oxetanemethanol** involves the intramolecular cyclization of a trimethylolpropane derivative.^[4] A detailed protocol is as follows:^{[5][6]}

Materials:

- Trimethylolpropane
- Diethyl carbonate
- Potassium hydroxide
- Absolute ethyl alcohol

Procedure:

- A mixture of trimethylolpropane (1 equivalent), diethyl carbonate (1 equivalent), and a catalytic amount of potassium hydroxide in absolute ethyl alcohol is refluxed in an oil bath at 110°C for 1 hour.^{[5][6]}
- The mixture is then distilled at 110°C for 1 hour to remove the alcohol.^{[5][6]}
- Distillation is continued, and the temperature of the oil bath is raised to 140°C.^{[5][6]}
- Following distillation, a vacuum is applied for 1 hour to remove any excess solvent.^{[5][6]}
- The reaction mixture is then heated to above 185°C under vacuum, and the distilled **3-Ethyl-3-oxetanemethanol** is collected in a cold trap.^{[5][6]}

This procedure is reported to yield the product in over 85% of the theoretical yield.^[6]

General Protocol for Determining Liquid-Liquid Miscibility

The following is a general experimental protocol for the visual determination of miscibility between two liquids at a given temperature.

Materials:

- Test liquid 1 (e.g., **3-Ethyl-3-oxetanemethanol**)
- Test liquid 2 (organic solvent)
- Graduated cylinders or pipettes
- Test tubes with stoppers
- Vortex mixer or shaker
- Constant temperature bath (optional)

Procedure:

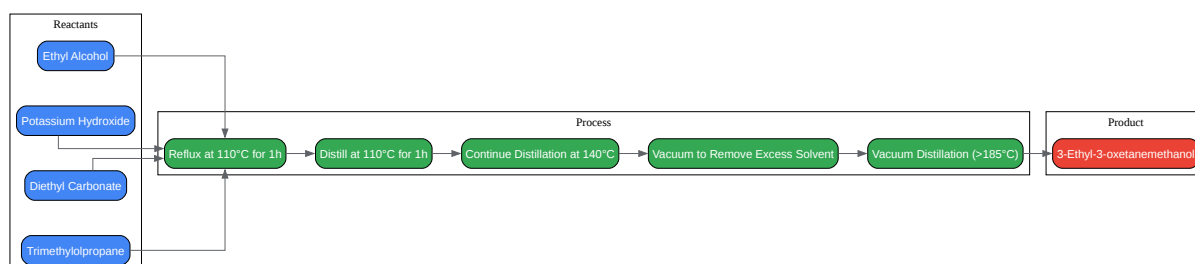
- Ensure all glassware is clean and dry.
- To a clean test tube, add a specific volume (e.g., 1 mL) of the first liquid.
- To the same test tube, add an equal volume of the second liquid.
- Stopper the test tube and shake vigorously for 1-2 minutes. A vortex mixer can be used for more consistent mixing.
- Allow the mixture to stand and observe.
- Observation:
 - If the mixture remains a single, clear phase with no visible interface, the two liquids are miscible at that proportion.

- If the mixture separates into two distinct layers, the liquids are immiscible.
- If the mixture appears cloudy or forms an emulsion, the liquids have partial miscibility.
- To further investigate the range of miscibility, the experiment can be repeated with varying volume ratios of the two liquids (e.g., 1:9, 2:8, ... , 9:1).
- For temperature-dependent studies, the test tubes can be incubated in a constant temperature bath before and after mixing.

Visualizations

Synthesis Workflow of 3-Ethyl-3-oxetanemethanol

The following diagram illustrates the key steps in the synthesis of **3-Ethyl-3-oxetanemethanol** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **3-Ethyl-3-oxetanemethanol**.

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